

Application Notes & Protocols: N-Allylpyrrolidine-1-carboxamide as a Reference Standard in Chromatography

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Compound of Interest

Compound Name: *N-Allylpyrrolidine-1-carboxamide*

CAS No.: 36879-54-6

Cat. No.: B2757225

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following application notes and protocols are provided as a hypothetical example. As of the date of this document, specific literature on the use of **N-Allylpyrrolidine-1-carboxamide** as a reference standard in chromatography is not readily available. The information presented is based on the general principles of chromatography and data extrapolated from structurally similar compounds.

Introduction

N-Allylpyrrolidine-1-carboxamide is a chemical compound featuring a pyrrolidine ring, an N-allyl group, and a carboxamide functional group. While its primary applications are still under investigation, its structural motifs suggest potential utility as a reference standard in chromatographic analyses for the identification and quantification of related compounds, such as synthetic impurities or metabolites in drug discovery and development. This document provides a hypothetical framework for its use as a reference standard in High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

Physicochemical Properties of N-Allylpyrrolidine-1-carboxamide

A summary of the key physicochemical properties is essential for its application as a reference standard.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ N ₂ O	PubChem
Molecular Weight	154.21 g/mol	PubChem
Appearance	White to off-white solid (predicted)	-
Solubility	Soluble in methanol, ethanol, acetonitrile, and other polar organic solvents. Limited solubility in water.	-
Storage	Store at 2-8°C in a tightly sealed container, protected from light and moisture.	-

Application as a Reference Standard

N-Allylpyrrolidine-1-carboxamide can serve as a primary or secondary reference standard for:

- Identification: Confirming the presence of the analyte in a sample by comparing retention times and/or mass spectra.
- Quantification: Establishing a calibration curve to determine the concentration of the analyte in a sample.
- Method Validation: Assessing the performance of analytical methods, including linearity, accuracy, precision, and limits of detection and quantification.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) Method

This protocol outlines a reversed-phase HPLC method for the analysis of **N-Allylpyrrolidine-1-carboxamide**.

4.1.1. Materials and Reagents

- **N-Allylpyrrolidine-1-carboxamide** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Formic acid (optional, for mobile phase modification)

4.1.2. Instrumentation

- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)

4.1.3. Chromatographic Conditions

Parameter	Condition
Mobile Phase	Acetonitrile:Water (Gradient or Isocratic, e.g., 60:40 v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection Wavelength	210 nm
Run Time	10 minutes

4.1.4. Standard Preparation

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **N-Allylpyrrolidine-1-carboxamide** and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standards: Prepare a series of working standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

4.1.5. Sample Preparation The sample preparation will depend on the matrix. A generic solid-phase extraction (SPE) or liquid-liquid extraction (LLE) may be necessary to isolate the analyte from complex matrices.

4.1.6. Data Analysis

- Identify the peak corresponding to **N-Allylpyrrolidine-1-carboxamide** based on its retention time.
- Construct a calibration curve by plotting the peak area versus the concentration of the working standards.
- Determine the concentration of the analyte in the sample by interpolating its peak area on the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

Method

This protocol provides a general procedure for the analysis of **N-Allylpyrrolidine-1-carboxamide** by GC-MS.

4.2.1. Materials and Reagents

- **N-Allylpyrrolidine-1-carboxamide** reference standard
- Ethyl acetate (GC grade)
- Methanol (GC grade)

4.2.2. Instrumentation

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for amine analysis (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness)

4.2.3. GC-MS Conditions

Parameter	Condition
Inlet Temperature	250°C
Injection Mode	Splitless
Carrier Gas	Helium
Oven Program	Start at 100°C, hold for 1 min, ramp to 280°C at 15°C/min, hold for 5 min
Transfer Line Temp	280°C
Ion Source Temp	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-300

4.2.4. Standard and Sample Preparation Prepare standards and samples in a volatile solvent like ethyl acetate. Derivatization (e.g., acylation) may be necessary to improve chromatographic performance and volatility.

4.2.5. Data Analysis

- Identify **N-Allylpyrrolidine-1-carboxamide** by its retention time and the fragmentation pattern in its mass spectrum.
- Quantification can be performed using a calibration curve based on the peak area of a characteristic ion.

Data Presentation

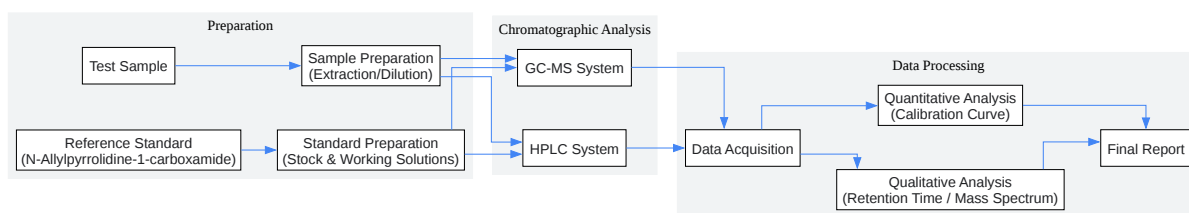
Table 1: Hypothetical HPLC Performance Data

Parameter	Result
Retention Time (tR)	4.5 ± 0.1 min
Linearity (r ²)	> 0.999
Range	1 - 100 µg/mL
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Table 2: Hypothetical GC-MS Data

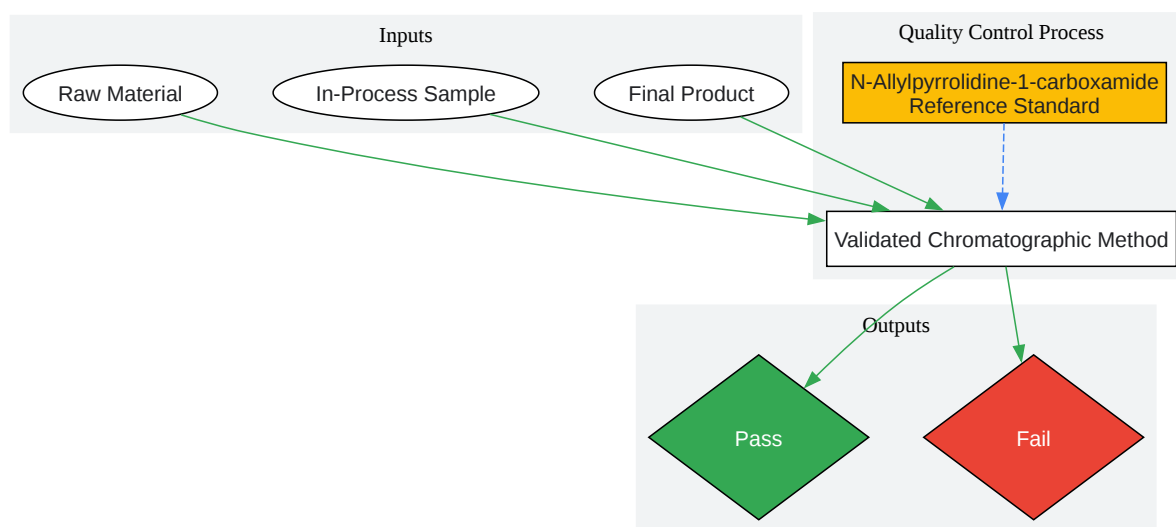
Parameter	Result
Retention Time (tR)	8.2 ± 0.1 min
Key Mass Fragments (m/z)	154 (M+), 111, 84, 41
Linearity (r ²)	> 0.998
Range	10 - 500 ng/mL
Limit of Detection (LOD)	2 ng/mL
Limit of Quantification (LOQ)	7 ng/mL

Visualizations



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Caption: Experimental Workflow for Chromatographic Analysis.



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Caption: Role of Reference Standard in Quality Control.

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